

Comprehensive Safety and Handling Guide for 2-Propyl-1-pentanol

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Compound of Interest

Compound Name: 2-Propyl-1-pentanol

Cat. No.: B1345608

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This guide provides essential safety, handling, and disposal protocols for **2-Propyl-1-pentanol**, tailored for research, scientific, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Hazard Identification and Immediate Precautions

2-Propyl-1-pentanol is a combustible liquid that is irritating to the eyes, skin, and respiratory system.^{[1][2][3][4]} It can be harmful if swallowed, with a risk of causing lung damage (chemical pneumonitis) if aspirated.^[1] Inhalation of vapors may lead to drowsiness and dizziness.^[1] Therefore, it is imperative to avoid all personal contact, including inhalation, and to use this chemical in a well-ventilated area.^{[1][2]}

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Propyl-1-pentanol** to prevent exposure.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Chemical safety goggles or safety glasses with side shields.[1] A face shield may be required for splash hazards.	Protects against splashes and vapors that can cause serious eye irritation.[3] An eyewash station must be readily accessible.[1]
Skin Protection	Chemical-resistant gloves (e.g., Neoprene, PVC).[1] For prolonged contact, use gloves with a protection class of 5 or higher (breakthrough time >240 min). For brief contact, class 3 or higher (>60 min) is suitable.[1]	Prevents skin irritation and potential absorption through cuts or abrasions.[1][4]
Lab coat, overalls, or a PVC apron.[1]	Protects skin and personal clothing from contamination. Do not allow clothing wet with the material to remain in contact with the skin.[1]	
Respiratory Protection	Use only in a well-ventilated area, preferably with local exhaust ventilation.[1][2] If there is a risk of overexposure or inhalation, wear a NIOSH-approved respirator with an appropriate filter (e.g., Type A-P).[1]	Protects against respiratory irritation and systemic effects like dizziness from vapor inhalation.[1][3]

Physical and Chemical Properties

Understanding the properties of **2-Propyl-1-pentanol** is crucial for its safe handling and storage.

Property	Value
CAS Number	58175-57-8
Molecular Formula	C ₈ H ₁₈ O[4]
Molecular Weight	130.23 g/mol
Appearance	Colorless clear liquid[1]
Density	0.83 g/mL at 25 °C
Boiling Point	80-82 °C / 12 mmHg[4]
Flash Point	161 °F (71.7 °C)[4]
Solubility	Does not mix well with water[1]

Operational Plan: Handling and Storage

Handling:

- Ventilation: Always handle **2-Propyl-1-pentanol** in a well-ventilated area or a chemical fume hood to minimize vapor inhalation.[1][2]
- Avoid Contact: Avoid all direct contact with eyes, skin, and clothing.[1] Do not breathe vapors or mists.[2]
- Hygiene: Wash hands thoroughly with soap and water after handling.[2]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[1][2] This is a combustible liquid.[2][3]

Storage:

- Containers: Store in original, tightly sealed containers.[1][2] Glass or metal containers are recommended.[1]
- Conditions: Store in a cool, dry, and well-ventilated area.[1][2]

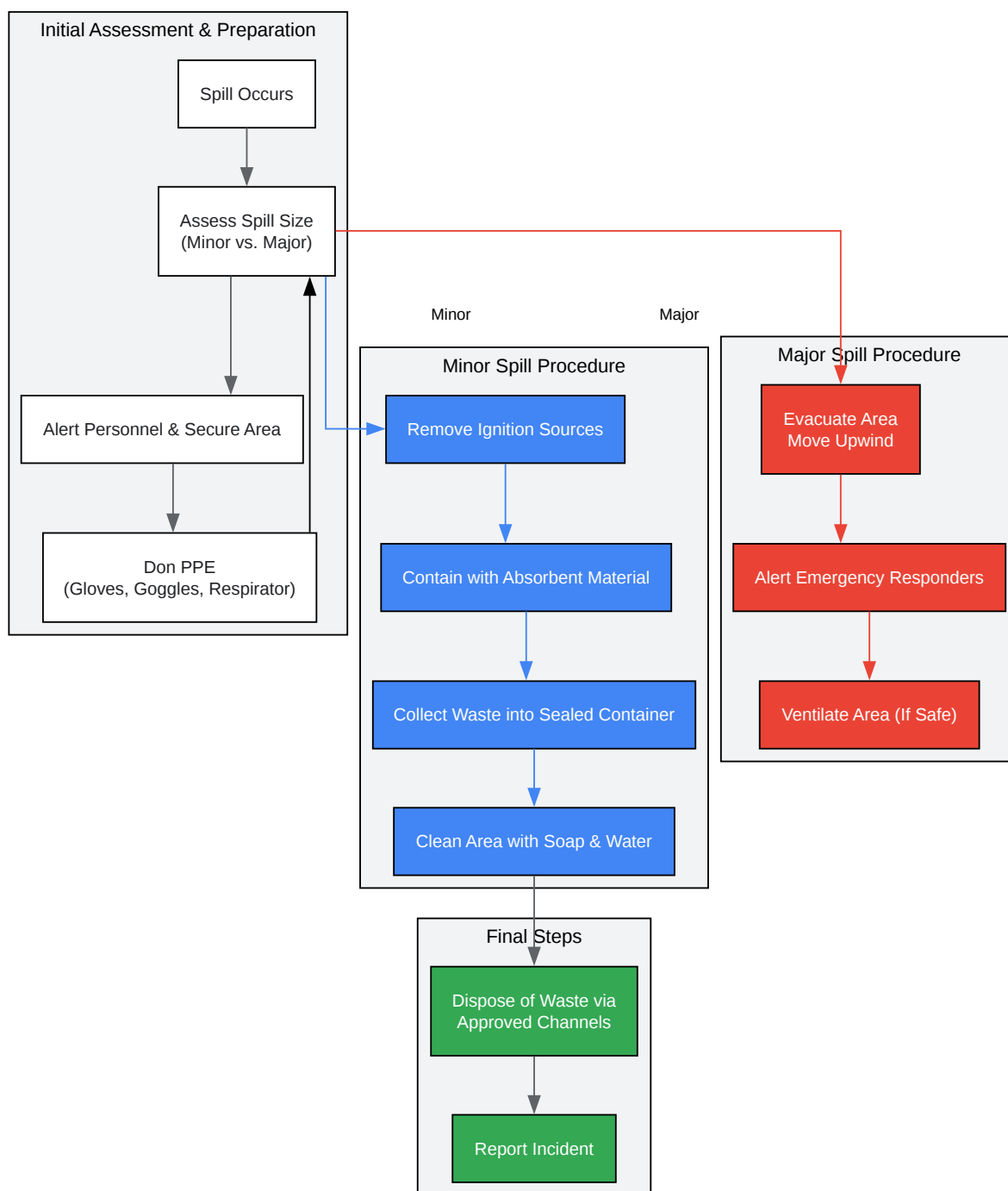
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides to prevent hazardous reactions.[1]

Emergency Protocols

First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of running water for at least 15 minutes, holding eyelids open.[2] If irritation persists, seek medical attention.[2]
- Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected skin area with soap and running water.[1][2] If skin irritation occurs, get medical advice.[2]
- Inhalation: Move the person to fresh air and keep them warm and at rest in a position comfortable for breathing.[1][2] If the person feels unwell, call a poison control center or doctor.[2]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting, as the substance can be aspirated into the lungs, causing severe lung damage.[1] Seek immediate medical attention.

Spill Response Plan: A systematic approach is crucial for managing spills effectively.



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Caption: Workflow for handling spills of **2-Propyl-1-pentanol**.

Step-by-Step Spill Protocol:

- Minor Spills:
 - Remove all sources of ignition from the area.^[1]
 - Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).
 - Carefully collect the absorbed material into a sealable, labeled container for disposal.
 - Clean the spill area thoroughly with soap and water.
- Major Spills:
 - Immediately clear the area of all personnel and move upwind to avoid inhaling vapors.^[1]
 - Alert your institution's emergency responders and inform them of the location and nature of the hazard.^[1]
 - Only personnel with appropriate full-body protective clothing and breathing apparatus should enter the area.^[1]

Disposal Plan

All waste materials, including contaminated absorbents and PPE, must be treated as hazardous waste.

- Collection: Collect waste in clearly labeled, sealed containers.
- Regulations: Dispose of the waste through an approved waste disposal plant.^{[2][3]} All disposal practices must comply with local, state, and federal regulations.^[1]
- Hierarchy of Controls: Before disposal, consider waste reduction, reuse, or recycling options if the material is unused and uncontaminated.^[1]

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